

Application Notes and Protocols: Dimethyl Chlorothiophosphate in Organic Synthesis

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Compound of Interest

Compound Name: *Dimethyl chlorothiophosphate*

CAS No.: *2524-03-0*

Cat. No.: *B128814*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl chlorothiophosphate (DMCTP) is a highly reactive organophosphorus compound widely utilized in chemical synthesis. While the term "catalytic methods" was specified, a comprehensive review of scientific literature indicates that DMCTP does not function as a catalyst. Instead, it serves as a crucial intermediate and a potent thiophosphorylating agent.^[1]^[2]^[3] Its primary application lies in the stoichiometric introduction of the dimethyl thiophosphate moiety onto various nucleophiles. This document provides detailed application notes and protocols for its use as a synthetic reagent, which is of significant interest to researchers in drug development and medicinal chemistry for the synthesis of novel organophosphorus compounds.

Chemical and Physical Properties

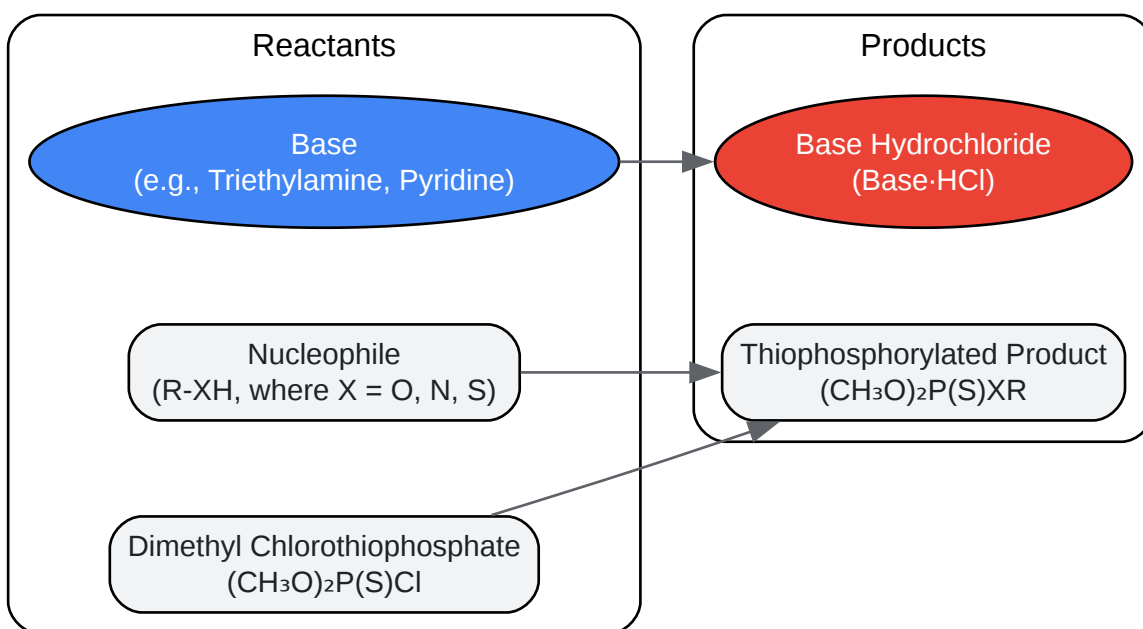
A thorough understanding of the properties of **Dimethyl chlorothiophosphate** is essential for its safe handling and effective use in synthesis.

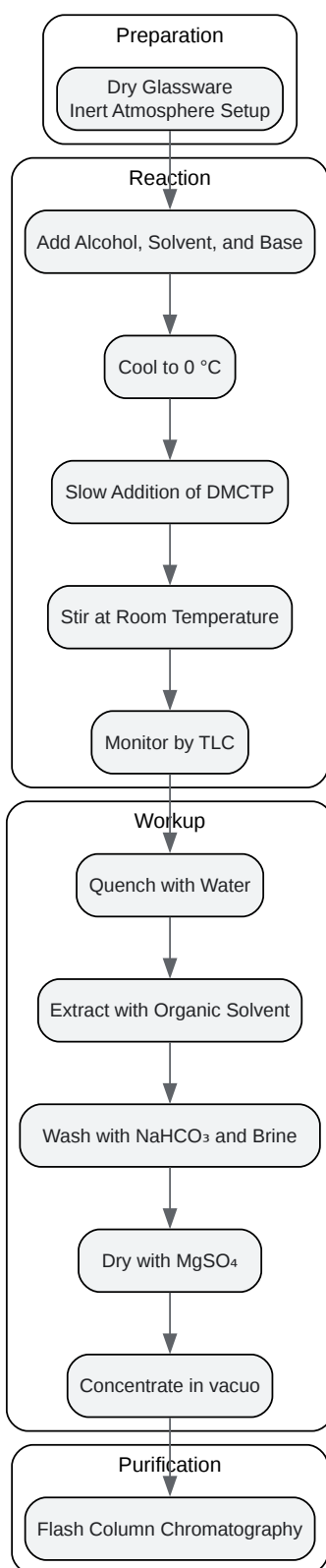
Property	Value	Reference
CAS Number	2524-03-0	[2]
Molecular Formula	C2H6ClO2PS	[2]
Molecular Weight	160.56 g/mol	[2]
Appearance	Colorless to light amber liquid	[2][3]
Boiling Point	66-67 °C at 16 mmHg	[3]
Density	1.322 g/mL at 25 °C	[3]
Solubility	Insoluble in water; soluble in many organic solvents.	[2]
Stability	Moisture sensitive; begins autocatalytic decomposition above 120 °C.	[2]

Core Application: Thiophosphorylation of Nucleophiles

The principal utility of **Dimethyl chlorothiophosphate** is in the thiophosphorylation of a wide range of nucleophiles, including alcohols, phenols, amines, and thiols. This reaction is central to the synthesis of many pesticides, insecticides, and has potential applications in the development of therapeutic agents.[1] The general transformation involves the displacement of the chloride ion by a nucleophile, forming a stable thiophosphate ester, thioester, or phosphoamide.

A general schematic for this reaction is presented below:





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References

- 1. Dimethyl chlorothiophosphate - Wikipedia [en.wikipedia.org]
- 2. abdurrahmanince.net [abdurrahmanince.net]
- 3. Dimethyl phosphorochloridothionate | C₂H₆ClO₂PS | CID 17304 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Dimethyl Chlorothiophosphate in Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128814/docs#application-notes-and-protocols-dimethyl-chlorothiophosphate-in-organic-synthesis>]

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